Technical Support Center: Spironolactone Vehicle Selection for Subcutaneous Injection

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Compound of Interest

Compound Name:	*3-Oxopregn-4-ene-21,17alpha-carbolactone*
CAS No.:	*976-70-5*
Cat. No.:	*B196293*

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Welcome to the technical support guide for the development of subcutaneous (SC) injectable formulations of spironolactone. This resource is designed for researchers, scientists, and drug development professionals. It provides in-depth, experience-driven answers to common challenges and troubleshooting scenarios encountered during formulation development.

Part 1: Foundational FAQs - First Principles of Vehicle Selection

This section addresses the fundamental questions researchers face when beginning to work with spironolactone for subcutaneous delivery.

Q1: What are the primary physicochemical challenges when formulating spironolactone for subcutaneous injection?

Spironolactone presents a significant formulation challenge primarily due to its very low aqueous solubility.[1][2] As a Biopharmaceutics Classification System (BCS) Class II drug, its absorption is limited by its dissolution rate.[3] Key challenging properties include:

- Poor Water Solubility: Spironolactone is practically insoluble in water, making the development of a simple aqueous solution for injection nearly impossible without solubility-enhancing excipients.[2][4]
- Lipophilicity: With a LogP of approximately 2.78, it is a lipophilic, steroidal compound, suggesting that lipid-based or organic solvent systems could be viable approaches.[4][5]
- pH-Dependent Stability: The ester and thioester groups in spironolactone's structure are susceptible to hydrolysis. The maximum chemical stability has been reported to be around pH 4.5, which is a critical consideration as the physiological pH of subcutaneous tissue is approximately 7.4.[6][7][8] A formulation must be designed to either protect the molecule or ensure it is stable for its intended shelf-life.
- Crystallinity & Polymorphism: Spironolactone exists in different crystalline forms (polymorphs), which can exhibit different solubilities and dissolution rates.[1][4] This can impact the bioavailability and consistency of suspension-based formulations.

Q2: What are the main categories of vehicle strategies suitable for a poorly water-soluble drug like spironolactone?

Given its properties, three primary formulation strategies can be pursued for subcutaneous delivery. The choice depends on the desired therapeutic profile (e.g., rapid action vs. long-term controlled release).

- Solution-Based Formulations: These aim to completely dissolve spironolactone. This is achieved using non-aqueous or co-solvent systems, or complexation agents.
  - Co-solvents: Utilize a blend of water-miscible organic solvents such as polyethylene glycol (PEG), propylene glycol (PG), ethanol, and glycerin to achieve the desired drug concentration.[7][9]

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- Complexation: Employ agents like cyclodextrins (e.g., Hydroxypropyl-β-Cyclodextrin) to form inclusion complexes that enhance the apparent water solubility of spironolactone.[3]

- Suspension-Based Formulations: In this approach, micronized or nanosized particles of spironolactone are suspended in an aqueous vehicle. This is a common strategy for water-insoluble drugs.[10][11]
  - Aqueous Suspensions: The drug is suspended in a sterile, aqueous medium containing suspending agents (e.g., carboxymethylcellulose), wetting agents (e.g., polysorbates), and tonicity modifiers.[10] The absorption rate is highly dependent on the particle size.[12]

- Long-Acting Injectable (LAI) / Depot Formulations: These are designed to provide sustained release of spironolactone over weeks or months from a single injection.[13][14]
  - Oil-Based Depots: Spironolactone is dissolved or suspended in a biocompatible oil (e.g., sesame oil, corn oil), forming a depot in the SC tissue from which the drug slowly partitions out.[9]
  - Polymeric Depots: Biodegradable polymers like poly(lactic-co-glycolic acid) (PLGA) are used to create microspheres or in-situ forming implants that encapsulate the drug and release it as the polymer degrades.[15]

Q3: What are the Critical Quality Attributes (CQAs) for a subcutaneous spironolactone formulation?

CQAs are the physical, chemical, and biological attributes that must be controlled to ensure the product's safety and efficacy. For an SC injectable, these are paramount to ensure patient safety and compliance.

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Critical Quality Attribute	Target & Rationale
pH	Target: 4.0 - 9.0.[16][17] The pH must be a compromise between drug stability (ideal ~4.5 for spironolactone[7]) and physiological tolerability (ideal ~7.4[6]). Deviations from physiological pH can cause injection site pain and tissue irritation.[18]
Osmolality	Target: Isotonic (~275-350 mOsm/kg).[16] Hypotonic or hypertonic solutions can cause cell damage and pain at the injection site. Tonicity-adjusting agents like sodium chloride or mannitol are commonly used.
Viscosity	Target: < 20 cP.[6] The formulation must be easily injectable through a standard needle (e.g., 27G or smaller). High viscosity can make administration difficult and painful.[18]
Injection Volume	Target: Typically ≤ 2.0 mL.[18][19] The subcutaneous space cannot accommodate large volumes without causing significant discomfort and potential leakage.
Sterility & Endotoxins	Must be sterile and meet compendial limits for bacterial endotoxins. This is a mandatory requirement for all parenteral products to prevent infections.[16][20]
Particulate Matter	Must be essentially free of visible particles and meet compendial limits for sub-visible particles. This is critical for safety, especially for solution formulations.[16][20]
Drug Concentration & Purity	Must meet the label claim (typically 90-110%) and have a defined impurity profile. Ensures accurate dosing and safety.[20]
Particle Size (for suspensions)	Target: Typically 1-10 µm (microsuspension) or <1 µm (nanosuspension). Particle size

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distribution affects dissolution rate, bioavailability, and syringeability. Smaller particles generally lead to faster absorption.[12]

Part 2: Formulation-Specific Troubleshooting Guides

This section provides practical, cause-and-effect solutions to specific problems you may encounter during your experiments.

Section A: Cosolvent / Solution-Based Vehicles

Q: My spironolactone formulation "crashes out" (precipitates) upon injection into an aqueous environment or in my animal model. Why is this happening and how can I fix it?

Causality: This phenomenon is known as "solvent-shifting." Your drug is soluble in the highly organic cosolvent vehicle, but when this vehicle is injected into the aqueous subcutaneous environment, the organic solvents diffuse away. This causes the local solvent environment to become more aqueous, and since spironolactone is insoluble in water, it rapidly precipitates out of solution. This can lead to unreliable absorption and potential injection site reactions.

Troubleshooting & Solutions:

- Optimize the Cosolvent Blend: Reduce the concentration of the strongest, most water-miscible solvent (e.g., ethanol) and increase the proportion of less miscible, more viscous solvents like PEG 400 or glycerin.[7] This slows the diffusion of the solvent away from the injection site, allowing for a more controlled drug release rather than a rapid precipitation.

- Incorporate Surfactants or Polymers: Add non-ionic surfactants (e.g., Polysorbate 80, Poloxamer 188) or polymers (e.g., PVP, HPMC) to the formulation. These excipients can act as "precipitation inhibitors" by forming micelles or creating a steric barrier around the drug molecules as the solvent composition changes, keeping them dispersed for longer.[21]

- Explore Cyclodextrin Complexation: If cosolvents fail, switching to a cyclodextrin-based approach may be necessary. Hydroxypropyl-β-cyclodextrin (HP-β-CD) can form a true

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inclusion complex with spironolactone, effectively creating a water-soluble entity that is less prone to precipitation upon dilution.[3]

- Reduce Drug Concentration: The simplest, though often least desirable, solution is to lower the drug concentration. This reduces the supersaturation level reached during solvent shifting, potentially preventing precipitation.

Q: My solution formulation is causing significant injection site pain and irritation in my animal studies. How can I improve its tolerability?

Causality: Injection site reactions (ISRs) for solution-based vehicles are often multifactorial.[22] The primary culprits are typically:

- Non-physiological pH or Osmolality: As discussed in the CQAs, significant deviations from pH 7.4 and isotonicity are a major cause of pain.[6][18]
- Excipient-Induced Irritation: Some organic solvents, particularly high concentrations of ethanol, propylene glycol, or DMSO, can be inherently irritating to tissues.[23][24]
- Drug Precipitation: The physical precipitation of the drug can trigger a local inflammatory response.[25]

Troubleshooting & Solutions:

- pH and Osmolality Adjustment: First, ensure your formulation's pH is buffered as close to neutral as possible without compromising drug stability, and that it is isotonic.[16] This is the most critical first step.
- Screen for Biocompatible Solvents: Evaluate the tolerability of different solvent systems. PEG 400 and glycerin are generally considered more biocompatible than ethanol or propylene glycol at higher concentrations.[9] Conduct a small-scale excipient tolerability study in your animal model.[23]
- Dilute Before Use (if applicable): If the formulation is stable upon dilution, consider a two-vial system where the drug concentrate is diluted with a sterile aqueous buffer immediately before injection. This can reduce the concentration of irritating solvents delivered to the tissue.

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- Change Formulation Strategy: If optimizing the solution is not sufficient, you may need to switch to a different vehicle type, such as a well-formulated aqueous suspension, which often has better local tolerability as the drug is already in a solid, dispersed state in a physiological medium.

Section B: Suspension-Based Vehicles

Q: How do I control the particle size of my spironolactone suspension, and why is it so important?

Causality: For a poorly soluble drug in a suspension, the dissolution rate is the rate-limiting step for absorption. According to the Noyes-Whitney equation, the dissolution rate is directly proportional to the surface area of the drug particles. Smaller particles have a much larger surface area-to-volume ratio, leading to faster dissolution and absorption.[12] Uncontrolled particle size leads to variable and unpredictable bioavailability.

Control & Characterization Methods:

- Milling/Micronization Techniques:
  - Jet Milling (pre-formulation): This dry powder milling technique is used to reduce the particle size of the raw spironolactone API to the low-micron range (typically 2-5 µm).
  - Wet Media Milling (during formulation): This is a highly effective method for producing nanosuspensions (<1 µm). The drug is milled in the liquid vehicle with grinding media (e.g., zirconium oxide beads). This process prevents particle aggregation and allows for precise control over the final particle size distribution.
- High-Pressure Homogenization: This technique can also be used to produce nanosuspensions by forcing a slurry of the drug through a high-pressure valve, reducing particle size through cavitation and shear forces.
- Importance of Stabilizers: During and after particle size reduction, the high surface energy of the small particles makes them prone to aggregation or "caking." It is essential to include wetting agents (e.g., Polysorbate 80) and steric or electrostatic stabilizers (e.g., HPMC, Pluronics) in the formulation to maintain a stable, dispersed suspension.[10][21]

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- Particle Size Analysis: Regularly measure particle size distribution using techniques like laser diffraction (for micron-sized particles) or dynamic light scattering (DLS) (for nano-sized particles) throughout development and during stability studies.

Q: My spironolactone suspension is showing caking and particle growth (Ostwald ripening) during storage. How can I prevent this?

Causality:

- Caking: This is the formation of a dense, non-resuspendable sediment. It occurs when the forces of attraction between particles are stronger than the forces keeping them apart, often due to inadequate stabilization.
- Ostwald Ripening: This is a thermodynamically-driven process where smaller particles, which have higher surface energy and slightly higher solubility, dissolve and re-deposit onto the surface of larger particles. Over time, this leads to an increase in the mean particle size, which can alter the drug's bioavailability.

Troubleshooting & Solutions:

- Optimize the Stabilizer System: This is the most critical factor.
  - Use a combination of a wetting agent (like Polysorbate 20 or 80) to ensure the particle surface is coated, and a polymeric steric stabilizer (like HPMC, PVP, or a Poloxamer). The polymer provides a physical barrier that prevents particles from getting close enough to aggregate.[21]
- Control the Particle Size Distribution (PSD): A narrow PSD is less prone to Ostwald ripening than a broad one. The driving force for ripening is the difference in solubility between small and large particles; minimizing this size difference reduces the driving force. Aim for a uniform PSD from your milling process.
- Increase Vehicle Viscosity: Including a viscosity-modifying agent like carboxymethylcellulose or xanthan gum can slow down the sedimentation of particles, reducing their contact time and the likelihood of caking.[10] However, be mindful not to increase viscosity to a point that compromises injectability.

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- Consider a Crystalline Inhibitor: For some systems, adding a small amount of a structurally similar, but more soluble, compound can inhibit crystal growth on the main API particle surfaces.

Part 3: Key Experimental Protocols

Protocol 1: Screening for Spironolactone Solubility in Cosolvent Systems

Objective: To determine the saturation solubility of spironolactone in various pharmaceutically acceptable cosolvent blends to identify promising candidates for a solution-based vehicle.

Materials:

- Spironolactone API
- PEG 400, Propylene Glycol (PG), Ethanol (96%), Glycerin
- Phosphate Buffered Saline (PBS), pH 7.4
- Vials (e.g., 2 mL glass vials) with screw caps
- Analytical balance, vortex mixer, shaker/incubator, centrifuge
- HPLC system for concentration analysis

Methodology:

- Prepare Cosolvent Blends: Prepare a series of binary, ternary, or quaternary solvent blends by volume. Examples:
  - PEG 400 / PG (50:50 v/v)
  - PEG 400 / Ethanol (70:30 v/v)
  - PEG 400 / PG / Water (40:40:20 v/v/v)

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- Equilibrium Solubility Measurement: a. Add an excess amount of spironolactone powder to a tared vial (e.g., 50-100 mg). b. Add a known volume (e.g., 1.0 mL) of the prepared cosolvent blend to the vial. c. Cap the vial tightly and vortex vigorously for 1 minute. d. Place the vials in a shaker-incubator set at a controlled temperature (e.g., 25 °C) for 24-48 hours to ensure equilibrium is reached. The presence of solid drug at the end of this period confirms that saturation has been achieved.

- Sample Preparation: a. After incubation, centrifuge the vials at high speed (e.g., 10,000 rpm for 15 minutes) to pellet the excess, undissolved solid. b. Carefully pipette a known aliquot of the clear supernatant (e.g., 100 µL) and transfer it to a volumetric flask. c. Dilute the sample with an appropriate mobile phase or solvent to a concentration within the calibrated range of your HPLC assay.

- Analysis: a. Quantify the concentration of spironolactone in the diluted sample using a validated, stability-indicating HPLC method. b. Calculate the saturation solubility in mg/mL for each cosolvent blend.

- Self-Validation Check: After 24 hours, take a measurement. Continue incubating and take another measurement at 48 hours. If the solubility values are within ±5%, equilibrium has likely been reached.

Protocol 2: Preparation of a Spironolactone Nanosuspension for Preclinical Evaluation

Objective: To prepare a sterile, stable spironolactone nanosuspension with a target particle size of 200-400 nm.

Materials:

- Micronized Spironolactone API

- Poloxamer 188 (or other suitable stabilizer)

- Glycerin (as a tonicity agent)

- Water for Injection (WFI)

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- Wet media mill (e.g., planetary ball mill or bead mill)
- Zirconium oxide milling beads (e.g., 0.5 mm diameter)
- Dynamic Light Scattering (DLS) instrument for particle sizing
- 0.22 µm sterile syringe filter (for sterilizing the vehicle)

Methodology:

- Vehicle Preparation: a. Prepare the aqueous vehicle by dissolving Poloxamer 188 (e.g., 1% w/v) and Glycerin (e.g., 2.25% w/v for isotonicity) in WFI. b. Sterilize the vehicle by passing it through a 0.22 µm syringe filter into a sterile container.
- Slurry Preparation (under aseptic conditions): a. In a sterile milling chamber, add the sterile milling beads. b. Add the micronized spironolactone powder (e.g., to achieve a final concentration of 2% w/v or 20 mg/mL). c. Add the sterile vehicle to the chamber.
- Milling Process: a. Secure the chamber in the wet media mill. b. Begin milling at a set speed (e.g., 400 rpm). The optimal speed and time will need to be determined empirically. c. At set time points (e.g., 2, 4, 8, 16, 24 hours), aseptically withdraw a small sample of the suspension for particle size analysis.
- In-Process Control (IPC): a. Dilute the withdrawn sample appropriately and measure the Z-average particle size and Polydispersity Index (PDI) using DLS. b. Continue milling until the target particle size (e.g., Z-average < 400 nm) and PDI (e.g., < 0.3) are consistently achieved.
- Final Product Recovery: a. Once the target particle size is reached, separate the nanosuspension from the milling beads (this can be done by decanting or using a special sieve under aseptic conditions). b. Transfer the final nanosuspension into sterile vials.
- Final Quality Control: Perform final checks for particle size, drug concentration (assay), sterility, and endotoxin levels.

Part 4: Visual Workflow Guides

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Diagram 1: Decision Workflow for Vehicle Selection



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Caption: Decision tree for initial vehicle selection based on the target product profile.

Diagram 2: Troubleshooting Injection Site Reactions (ISRs)

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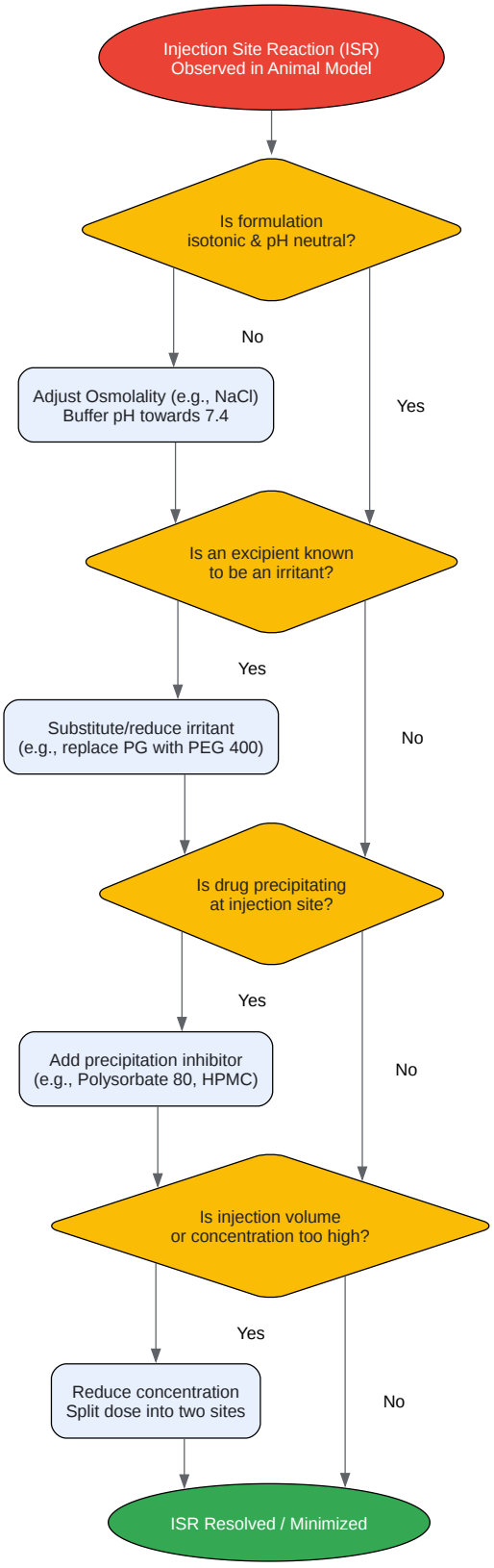

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Caption: A systematic workflow for troubleshooting and mitigating injection site reactions.

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Part 5: References

- Analysis of spironolactone polymorphs in active pharmaceutical ingredients and their effect on tablet dissolution profiles. (n.d.). SciELO. [Link]
- Physicochemical Characterisation And Dissolution Properties Of Spironolactone Solid Binary Systems. (2021). Asian Journal of Pharmaceutical Research and Development. [Link]
- Analysis of spironolactone polymorphs in active pharmaceutical ingredients and their effect on tablet dissolution profiles. (2016). Brazilian Journal of Pharmaceutical Sciences. [Link]
- Spironolactone | C24H32O4S. (n.d.). PubChem. [Link]
- Injection site reactions of biologics and mitigation strategies. (n.d.). Semantic Scholar. [Link]
- Subcutaneous Injection Product Formulation Guide. (n.d.). Leukocare. [Link]
- In vivo screening of subcutaneous tolerability for the development of novel excipients. (2021). Scientific Reports. [Link]
- Determination and correlation of solubility of spironolactone form II in pure solvents and binary solvent mixtures. (n.d.). ResearchGate. [Link]
- Nahata, M. C., Morosco, R. S., & Hipple, T. F. (1993). Stability of spironolactone in an extemporaneously prepared suspension at two temperatures. The Annals of Pharmacotherapy. [Link]
- Mathur, L. K., & Wickman, A. (1989). Stability of extemporaneously compounded spironolactone suspensions. American Journal of Hospital Pharmacy. [Link]
- Analysis of spironolactone polymorphs in active pharmaceutical ingredients and their effect on tablet dissolution profiles. (2016). SciELO. [Link]
- Biopharmaceutics of Subcutaneous Drug delivery. (n.d.). Temple School of Pharmacy. [Link]
- Monoclonal antibody formations used in subcutaneous administration: excipients purpose. (2021). Diva-Portal.org. [Link]

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- Subcutaneous Drugs: Challenges and Considerations in Downstream Manufacturing. (2022). Parker Hannifin. [Link]
- Pramar, Y., Das Gupta, V., & Bethea, C. (1992). Development of a stable oral liquid dosage form of spironolactone. Journal of Clinical Pharmacy and Therapeutics. [Link]
- Top Considerations When Developing Formulations for Injectable Solutions. (2021). Pharmasalmanac. [Link]
- Srivastava, A., et al. (2020). Approaches to Alleviating Subcutaneous Injection-Site Pain for Citrate Formulations. Pharmaceutical Technology. [Link]
- Solubility and Stability of Some Pharmaceuticals in Natural Deep Eutectic Solvents-Based Formulations. (2021). Molecules. [Link]
- Approaches to Alleviating Subcutaneous Injection-Site Pain for Citrate Formulations. (2020). ResearchGate. [Link]
- Subcutaneous Administration of Bortezomib: Strategies to Reduce Injection Site Reactions. (2013). Clinical Journal of Oncology Nursing. [Link]
- Approaches in subcutaneous delivery of monoclonal antibodies. (2016). European Pharmaceutical Review. [Link]
- Solubility Enhancement of Spironolactone by Fluid Bed Hot Melt Granulation Technique. (n.d.). IJCRT.org. [Link]
- What are the vehicles used to dissolve drugs for in vivo treatment? (2014). ResearchGate. [Link]
- (PDF) Injection site reactions of biologics and mitigation strategies. (2025). ResearchGate. [Link]
- (PDF) Stability of spironolactone in an extemporaneously prepared aqueous suspension: The importance of microbiological quality of compounded paediatric formulations. (2014). ResearchGate. [Link]

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- Considerations in Formulation Development of Injectable Solutions. (2021). Contract Pharma. [Link]
- Considerations In Formulation Development Of Injectable Solutions. (n.d.). Outsourced Pharma. [Link]
- Stability of Spironolactone in an Extemporaneously Prepared Suspension at Two Temperatures. (1993). Semantic Scholar. [Link]
- Chemical Stability of Compounded Spironolactone Suspension in Proprietary Oral MixTM Over a 90-day Period at Two Controlled. (2013). International Journal of Pharmaceutical Sciences Review and Research. [Link]
- Injectable Controlled Release Drug Delivery Systems. (n.d.). Semantic Scholar. [Link]
- TRANSITIONING FROM VIAL TO SUBCUTANEOUS INJECTION DEVICES FOR BIOLOGICAL DRUG PRODUCTS. (2024). ONdrugDelivery. [Link]
- What vehicle should I use for subcutaneous administration in mice of a drug that is soluble in DMSO? (2018). ResearchGate. [Link]
- Administration Of Drugs and Experimental Compounds in Mice and Rats (IACUC). (n.d.). Boston University. [Link]
- Yokoyama, H., et al. (1985). Studies on the absorption of practically water-insoluble drugs following injection VI: Subcutaneous absorption from aqueous suspensions in rats. Chemical & Pharmaceutical Bulletin. [Link]
- Subcutaneous Drug Delivery and Development. (n.d.). Oakwood Labs. [Link]
- A Needle-Free Jet Injection System for Controlled Release and Repeated Biopharmaceutical Delivery. (2022). MDPI. [Link]
- Injectable controlled release depots for large molecules. (2014). Journal of Controlled Release. [Link]
- Subcutaneous Delivery. (n.d.). CD Bioparticles. [Link]

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Sources

- 1. researchgate.net [researchgate.net]
- 2. Spironolactone CAS#: 52-01-7 [m.chemicalbook.com]
- 3. ajprd.com [ajprd.com]
- 4. scielo.br [scielo.br]
- 5. Spironolactone | C24H32O4S | CID 5833 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. pharmacy.temple.edu [pharmacy.temple.edu]
- 7. Development of a stable oral liquid dosage form of spironolactone - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. globalresearchonline.net [globalresearchonline.net]
- 9. researchgate.net [researchgate.net]
- 10. Stability of spironolactone in an extemporaneously prepared suspension at two temperatures - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Stability of extemporaneously compounded spironolactone suspensions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Studies on the absorption of practically water-insoluble drugs following injection VI: Subcutaneous absorption from aqueous suspensions in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Injectable Controlled Release Drug Delivery Systems [wisdomlib.org]
- 14. Subcutaneous Drug Delivery and Development | Subcutaneous Delivery of Drugs | Oakwood Labs [oakwoodlabs.com]
- 15. Injectable controlled release depots for large molecules - PMC [pmc.ncbi.nlm.nih.gov]
- 16. ascendiacdmo.com [ascendiacdmo.com]
- 17. FORMULATION FORUM - Considerations in Formulation Development of Injectable Solutions [drug-dev.com]

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- 18. pharmtech.com [pharmtech.com]
- 19. leukocare.com [leukocare.com]
- 20. Considerations In Formulation Development Of Injectable Solutions [outsourcedpharma.com]
- 21. europeanpharmaceuticalreview.com [europeanpharmaceuticalreview.com]
- 22. [PDF] Injection site reactions of biologics and mitigation strategies | Semantic Scholar [semanticscholar.org]
- 23. In vivo screening of subcutaneous tolerability for the development of novel excipients - PMC [pmc.ncbi.nlm.nih.gov]
- 24. Administration Of Drugs and Experimental Compounds in Mice and Rats (IACUC) | Office of Research [bu.edu]
- 25. researchgate.net [researchgate.net]

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